

# Solid-phase extraction (SPE) protocol for corticosterone from urine.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Corticosterone-d8

Cat. No.: B1146992

[Get Quote](#)

## Solid-Phase Extraction Protocol for Urinary Corticosterone

This application note provides a detailed protocol for the solid-phase extraction (SPE) of corticosterone from urine samples. The described method is intended for researchers, scientists, and drug development professionals requiring a robust and reliable procedure for the quantification of this important stress biomarker.

### Introduction

Corticosterone is a glucocorticoid hormone involved in the regulation of stress responses, metabolism, and immune function.<sup>[1]</sup> Its measurement in urine provides a non-invasive method to assess the activity of the hypothalamic-pituitary-adrenal (HPA) axis. Urinary corticosterone exists in both free and conjugated forms (glucuronide and sulfate). To determine the total concentration, a hydrolysis step is typically required to cleave these conjugates prior to extraction.<sup>[1][2][3]</sup> Solid-phase extraction is a widely used technique for the cleanup and concentration of analytes from complex biological matrices like urine, offering significant advantages over liquid-liquid extraction in terms of efficiency, selectivity, and reduced solvent consumption.<sup>[4]</sup> This protocol details a method utilizing Hydrophilic-Lipophilic Balance (HLB) SPE cartridges, which have demonstrated high recovery rates for corticosteroids.<sup>[1][5]</sup>

### Data Summary

The following table summarizes quantitative data from various studies on the solid-phase extraction of corticosterone and other corticosteroids from urine.

Analyte	SPE Sorbent	Recovery Rate (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Corticosterone	HLB	100.4 - 110.3	1.5 ng/mL	5 ng/mL	[5]
Corticosterone	HLB	92.1 - 95.8	-	-	[1]
Corticosterone	C18	> 79	10 ng/mL	-	[6]
Corticosteroids (general)	Mixed-mode polymeric strong anion exchange	81 - 99 (absolute)	-	< 1 µg/L	[2][3]
Corticosterone	-	90.4 - 110.6 (intra-day)	-	0.823 fmol/µL	[7]
Cortisol	C18	92.9 ± 4.4	9 nmol/L	-	[8]
Cortisol & Cortisone	On-line SPE	-	5 nmol/L (Cortisol), 6 nmol/L (Cortisone)	-	[9]

## Experimental Protocol

This protocol is adapted from a validated method for the analysis of multiple steroid hormones in human urine.[1]

## Materials and Reagents

- Hydrophilic-Lipophilic Balance (HLB) SPE cartridges (e.g., 6 mL, 200 mg)

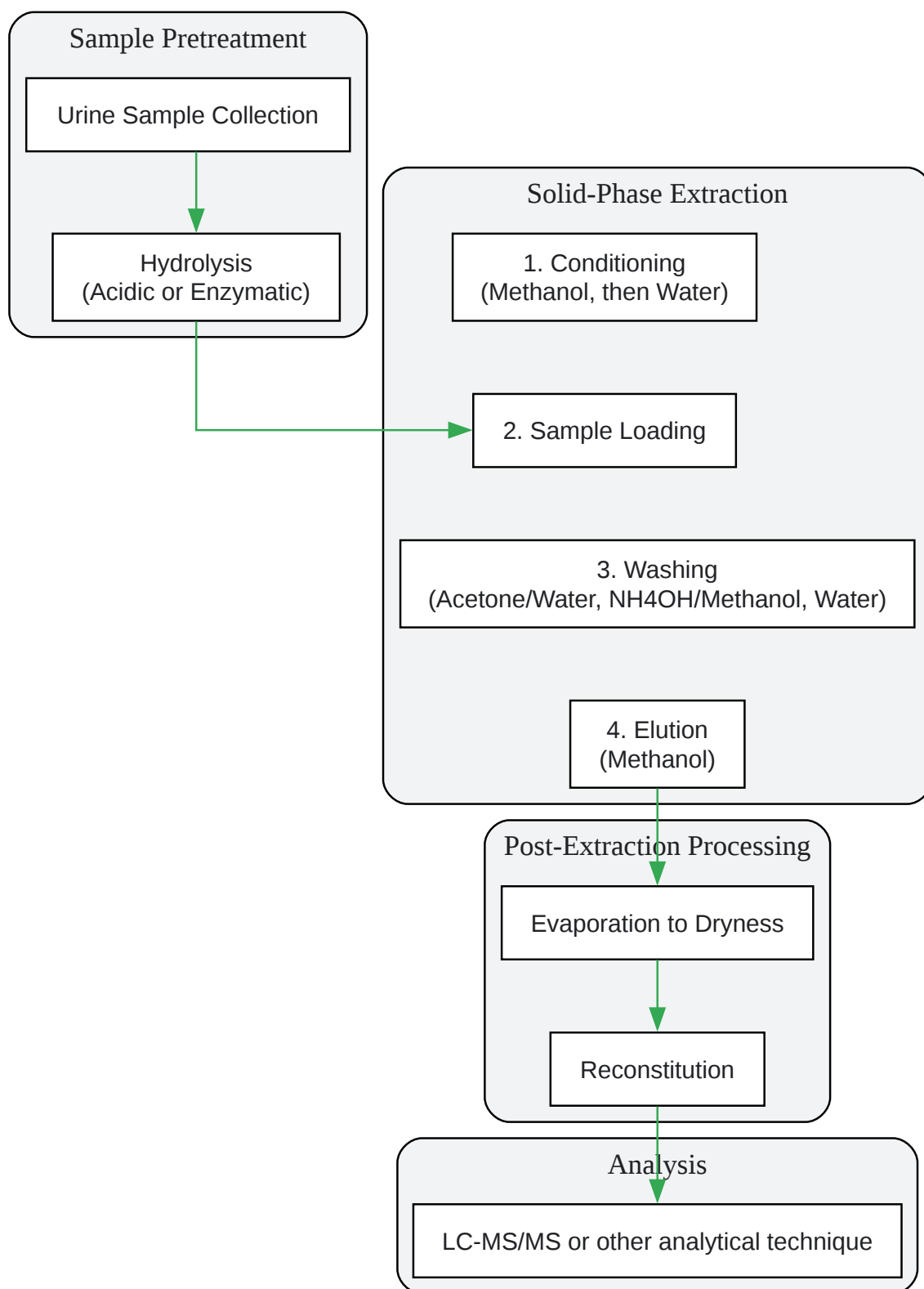
- Methanol (HPLC grade)
- Deionized water
- Acetone (HPLC grade)
- Ammonium hydroxide (NH<sub>4</sub>OH)
- Hydrochloric acid (HCl, 36%)
- Sodium tetraborate decahydrate
- SPE vacuum manifold
- Water bath
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

## Sample Preparation: Hydrolysis

A significant portion of steroid hormones in urine are present as glucuronide and sulfate conjugates.<sup>[1]</sup> To measure the total corticosterone concentration, a hydrolysis step is necessary.

- Acid Hydrolysis: To a known volume of urine (e.g., 15 mL), add 36% hydrochloric acid.<sup>[1]</sup> The mixture is then incubated in a water bath at 95°C for 1 hour.<sup>[1]</sup> After incubation, allow the sample to cool to room temperature before proceeding with the SPE protocol.
- Enzymatic Hydrolysis (Alternative): As an alternative to acid hydrolysis, β-glucuronidase/aryl sulfatase from *Helix pomatia* can be used.<sup>[2][3]</sup> Incubate the urine sample with the enzyme solution according to the manufacturer's instructions, typically at an elevated temperature (e.g., 37°C) for several hours.<sup>[7]</sup>

## Solid-Phase Extraction Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the solid-phase extraction of corticosterone from urine.

## Detailed SPE Protocol

- Cartridge Conditioning:
  - Place the HLB cartridges on the SPE vacuum manifold.
  - Wash the cartridges with 5 mL of methanol.[\[1\]](#)
  - Equilibrate the cartridges with 10 mL of deionized water.[\[1\]](#) Do not allow the sorbent to dry out between these steps.
- Sample Loading:
  - Load the pre-treated (hydrolyzed) urine sample onto the conditioned cartridge.
  - Apply a gentle vacuum to allow the sample to pass through the sorbent at a slow, dropwise rate.[\[1\]](#)
- Washing:
  - Wash the cartridge with 4 mL of an acetone-water mixture (25:75, v/v).[\[1\]](#)
  - Follow with a wash of 2 mL of 2% ammonium hydroxide in 50% methanol.[\[1\]](#)
  - Finally, wash with 2 mL of distilled water.[\[1\]](#)
- Elution:
  - Place collection tubes in the manifold.
  - Elute the retained corticosterone with two aliquots of 2 mL of methanol (total 4 mL).[\[1\]](#)

## Post-Extraction Processing

- Evaporation:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 45°C.[\[1\]](#)
- Reconstitution:

- Reconstitute the dried extract in a suitable volume (e.g., 100  $\mu$ L) of an appropriate solvent for the subsequent analytical method, such as 2 mM sodium tetraborate decahydrate for micellar electrokinetic chromatography[1] or a mobile phase compatible with LC-MS/MS.

## Conclusion

This application note provides a comprehensive protocol for the solid-phase extraction of corticosterone from urine. The use of HLB cartridges, coupled with a preliminary hydrolysis step, ensures high recovery and a clean extract suitable for sensitive downstream analytical techniques such as LC-MS/MS. The presented workflow and quantitative data serve as a valuable resource for researchers in the fields of endocrinology, stress physiology, and pharmaceutical development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Biomedical Evaluation of Cortisol, Cortisone, and Corticosterone along with Testosterone and Epitestosterone Applying Micellar Electrokinetic Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Optimization of solid phase extraction clean up and validation of quantitative determination of corticosteroids in urine by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. orbit.dtu.dk [orbit.dtu.dk]
- 4. iris.unito.it [iris.unito.it]
- 5. Optimization of a Pre-MEKC Separation SPE Procedure for Steroid Molecules in Human Urine Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Analysis of corticosteroids in urine by HPLC and thermospray LC/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Non-Invasive Monitoring of Corticosterone Levels in Mouse Urine with Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry [mdpi.com]

- 8. Routine high-performance liquid chromatographic determination of urinary unconjugated cortisol using solid-phase extraction and ultraviolet detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cortisol and cortisone ratio in urine: LC-MS/MS method validation and preliminary clinical application - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Solid-phase extraction (SPE) protocol for corticosterone from urine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146992#solid-phase-extraction-spe-protocol-for-corticosterone-from-urine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)